

Standardized Ecotoxicity Testing of Homosalate on *Daphnia magna*: Application Notes and Protocols

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Compound of Interest

Compound Name: Homosalate

Cat. No.: B1673399

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Introduction

Homosalate is an organic compound widely used as a UVB filter in sunscreens and other personal care products to protect the skin from sun damage. Due to its widespread use and potential for environmental release through recreational activities and wastewater, understanding its ecotoxicological effects on aquatic organisms is crucial for environmental risk assessment. This document provides detailed application notes and standardized protocols for assessing the ecotoxicity of **homosalate** on the freshwater crustacean *Daphnia magna*, a key indicator species in aquatic toxicology.

The protocols outlined below are based on internationally recognized guidelines, primarily those from the Organisation for Economic Co-operation and Development (OECD), to ensure data quality and comparability. These notes are intended to guide researchers in conducting acute and chronic toxicity tests to determine the potential impact of **homosalate** on the survival, mobility, and reproduction of *Daphnia magna*.

Physicochemical Properties of Homosalate

Understanding the physicochemical properties of **homosalate** is essential for designing and interpreting ecotoxicity studies. **Homosalate** is characterized by its low water solubility and

high lipophilicity, which influences its bioavailability and potential for bioaccumulation in aquatic organisms.[1]

Property	Value	Source
Chemical Name	3,3,5-Trimethylcyclohexyl salicylate	-
CAS Number	118-56-9	-
Molecular Formula	C ₁₆ H ₂₂ O ₃	-
Molecular Weight	262.34 g/mol	[2]
Water Solubility	0.5 mg/L	[2]
Log K _{ow} (Octanol-Water Partition Coefficient)	> 4	Inferred from lipophilicity[1]

Acute Ecotoxicity Testing Protocol: Daphnia magna Immobilization Test (OECD 202)

This protocol describes an acute 48-hour static test to determine the concentration of **homosalate** that causes immobilization in 50% of the exposed Daphnia magna population (EC₅₀).

Principle

Young daphnids, aged less than 24 hours, are exposed to a range of **homosalate** concentrations for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours and compared to a control group to calculate the EC₅₀.

Materials and Methods

- Test Organism: Daphnia magna neonates (< 24 hours old) from a healthy, laboratory-maintained culture.
- Test Substance: **Homosalate** (analytical grade).

- Test Medium: Reconstituted water (e.g., Elendt M7 medium) with a pH of 7.0-8.5 and hardness of 140-250 mg/L as CaCO₃.
- Test Vessels: Glass beakers of sufficient capacity (e.g., 100 mL).
- Apparatus: pH meter, dissolved oxygen meter, temperature-controlled incubator or water bath (20 ± 1°C), stereomicroscope.

Experimental Procedure

- Preparation of Test Solutions: Due to the low water solubility of **homosalate**, a stock solution should be prepared using a water-accommodated fraction (WAF) method or by using a minimal amount of a suitable solvent (e.g., acetone, dimethyl sulfoxide) that is non-toxic to daphnids at the concentration used. Prepare a geometric series of at least five test concentrations and a control (and a solvent control if a solvent is used).
- Test Setup: Add the prepared test solutions to the test vessels. Introduce at least 20 daphnids, divided into at least four replicates of five daphnids each, to each test concentration and control.
- Incubation: Incubate the test vessels for 48 hours at 20 ± 1°C under a 16:8 hour light:dark photoperiod. Daphnids are not fed during the test.
- Observations: At 24 and 48 hours, count the number of immobilized daphnids in each replicate. Daphnids are considered immobilized if they are unable to swim within 15 seconds after gentle agitation of the test vessel.
- Data Analysis: Calculate the 48-hour EC₅₀ value and its 95% confidence limits using appropriate statistical methods (e.g., probit analysis, logistic regression).

Acute Toxicity Data for Homosalate on *Daphnia magna*

Endpoint	Value	Exposure Duration	Source
EC ₅₀ (Immobilization)	> 30 µg/L	48 hours	[3]
EC ₅₀ (Immobilization)	2.66–3.67 mg L ⁻¹ (for Octocrylene, another UV filter)	48 hours	[4]
IC ₅₀ (Freshwater Plants)	1.46 mg L ⁻¹	-	[4]

Note: Specific experimental EC₅₀ values for **homosalate** on *Daphnia magna* are not consistently reported in the literature. The available data suggests low acute toxicity in some studies, while others classify it as acutely toxic to other aquatic organisms.

Chronic Ecotoxicity Testing Protocol: *Daphnia magna* Reproduction Test (OECD 211)

This protocol describes a 21-day semi-static or flow-through test to determine the effects of **homosalate** on the reproductive output of *Daphnia magna*. The primary endpoint is the No Observed Effect Concentration (NOEC), the highest concentration at which no statistically significant adverse effect on reproduction is observed.

Principle

Young female daphnids are exposed to a range of **homosalate** concentrations over a 21-day period, encompassing several broods. The total number of living offspring produced per parent animal is compared to a control group to determine the NOEC and the Lowest Observed Effect Concentration (LOEC).

Materials and Methods

- Test Organism: *Daphnia magna* neonates (< 24 hours old).
- Test Substance: **Homosalate** (analytical grade).
- Test Medium: Reconstituted water, as in the acute test.

- Food: A suitable food source, such as a suspension of green algae (e.g., *Raphidocelis subcapitata*) and/or a yeast-cereal grass-trout food mixture, should be provided daily.
- Test Vessels: Glass beakers of sufficient capacity to allow for individual housing of daphnids (e.g., 100 mL).
- Apparatus: As in the acute test.

Experimental Procedure

- Preparation of Test Solutions: Prepare test solutions as described for the acute test. The test medium should be renewed at least three times a week (semi-static method).
- Test Setup: Individually place one daphnid in each test vessel containing the respective test solution. Use at least 10 replicates for each test concentration and control.
- Incubation and Feeding: Incubate the test vessels for 21 days under the same conditions as the acute test. Provide a controlled amount of food daily to each daphnid.
- Observations: Daily, record the survival of the parent daphnids and count and remove all offspring.
- Data Analysis: At the end of the 21-day period, calculate the total number of live offspring per surviving parent animal for each concentration. Determine the NOEC and LOEC for reproduction by comparing the treatment groups to the control using appropriate statistical tests (e.g., Dunnett's test or Williams' test).

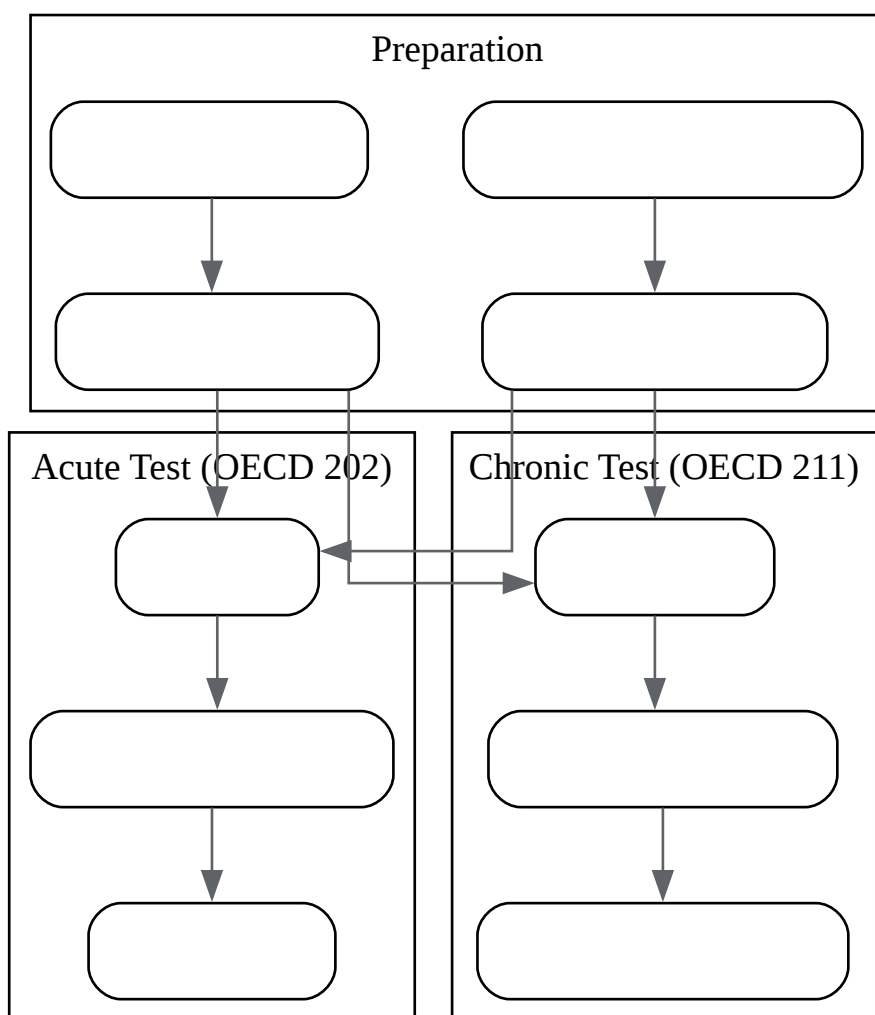
Chronic Toxicity Data for Homosalate on *Daphnia magna*

Endpoint	Value	Exposure Duration	Effect	Source
NOEC (Reproduction)	Not available	21 days	-	-
LOEC (Reproduction)	Not available	21 days	-	-
-	10 - 100 µg/L	21 days	Significant reduction in body length	[5]

Note: Specific chronic reproduction data (NOEC/LOEC) for **homosalate** on *Daphnia magna* is limited in publicly available literature. The available information suggests potential sublethal effects on growth.

Visualizations

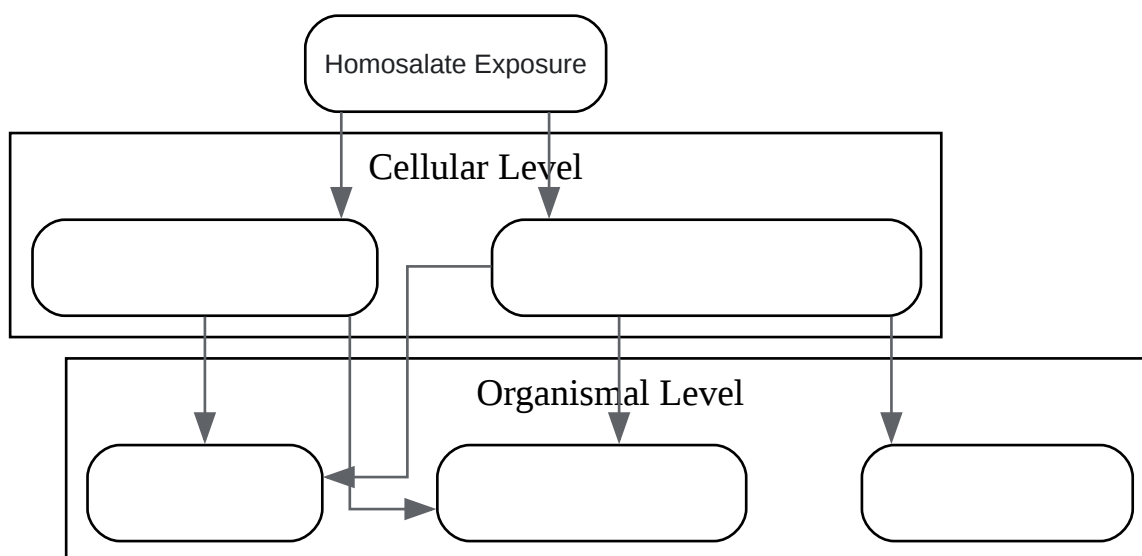
Experimental Workflow for Ecotoxicity Testing



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Caption: Workflow for acute and chronic ecotoxicity testing of **homosalate** on *Daphnia magna*.

Hypothesized Signaling Pathway of Homosalate Toxicity



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Caption: Hypothesized toxicity pathway of **homosalate** in *Daphnia magna*.

Conclusion

The provided protocols and data offer a framework for the standardized ecotoxicity assessment of **homosalate** using *Daphnia magna*. While some experimental data is available, there are notable gaps in the literature regarding the chronic reproductive toxicity of **homosalate**. The lipophilic nature of **homosalate** suggests that bioaccumulation and long-term exposure scenarios are of particular concern. Further research, following standardized guidelines, is necessary to fully characterize the environmental risks posed by this widely used UV filter. The potential for endocrine disruption and oxidative stress are key areas for future mechanistic studies.

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